

Thermal Degradation Properties of Calcium Adipate

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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The following table summarizes the key thermal characteristics of **calcium adipate** as reported in the literature.

Property	Value / Description	Experimental Context
Dehydration	Releases water molecule upon heating.	Single crystal of Calcium Adipate Monohydrate [1].
Thermal Stability	Stable up to 103 °C ; dehydration likely begins after this point [1].	Single crystal of Calcium Adipate Monohydrate [1].
Major Decomposition	Occurs between ~330 °C and 430 °C [1].	Single crystal of Calcium Adipate Monohydrate [1].
Decomposition Products	The organic adipate backbone breaks down, leaving calcium oxide (CaO) as a residue [2].	Laboratory synthesis guide [2].
Effect in Polymer Blends	Calcium compounds can lower the initial decomposition temperature (IDT) of polymers but may reduce their decomposition rate [3].	Calcium-containing co-polyurethanes (not pure calcium adipate) [3].

Experimental Protocols for Synthesis and Analysis

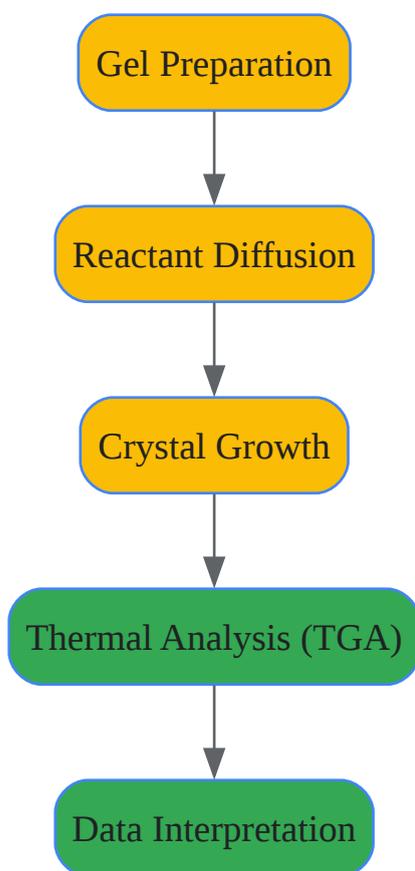
For researchers aiming to replicate or build upon these findings, here are the methodologies drawn from the search results.

Synthesis of Calcium Adipate Monohydrate Single Crystals

The single gel diffusion technique is a common method for growing high-quality single crystals, as described in the studies [1] [2].

1. Gel Preparation: Sodium metasilicate solution is mixed with an acid (e.g., adipic acid solution) to achieve a gel density between 1.03-1.06 g/cm³. The gel is left to age and stabilize for 12-48 hours [2]. **2. Reactant Diffusion:** A calcium-containing solution (e.g., calcium chloride) is carefully poured over the set gel. The calcium ions diffuse slowly into the gel column [1] [2]. **3. Crystal Growth:** The slow reaction between the diffusing calcium ions and the adipic acid within the gel matrix leads to the nucleation and growth of single crystals over time. This method suppresses convection currents, allowing for well-formed crystals [2].

The workflow for this synthesis and analysis is outlined below:



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*Overview of the synthesis and thermal analysis workflow for **calcium adipate** monohydrate crystals.*

Key Experimental Techniques for Characterization

- **Thermogravimetric Analysis (TGA):** This is the primary technique for studying thermal degradation. The sample is heated under a controlled atmosphere (e.g., nitrogen), and its mass change is recorded as a function of temperature. This allows for the determination of thermal stability, decomposition temperatures, and hydration states [1] [3].
- **Differential Scanning Calorimetry (DSC):** Used alongside TGA, DSC measures heat flows associated with phase transitions (like melting or crystallization) and exothermic or endothermic reactions during decomposition [4] [5].
- **Spectroscopic Techniques: Fourier Transform Infrared (FTIR) and Micro-Raman Spectroscopy** are performed at different temperatures to identify the functional groups present in the compound and observe chemical changes during the degradation process [1].

Consideration for Drug Development

While the search results provide a solid foundation in materials science, they offer limited direct insight into pharmaceutical applications.

- The primary focus of the available studies is on the material's role in polymer composites [3] [6] [4] and its fundamental crystal properties [1].
- A supplier page mentions its use in the pharmaceutical sector as a **calcium supplement and an excipient** in tablet formulations, but no specific data on drug delivery mechanisms or biocompatibility studies were found in these results [7].
- For drug development purposes, you would need to investigate further aspects such as **biocompatibility, in-vivo degradation kinetics, and drug loading capacity**, which are not covered in the current search findings.

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To cite this document: Smolecule. [Thermal Degradation Properties of Calcium Adipate]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b599364#thermal-degradation-properties-of-calcium-adipate]

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